

Essential Safety and Logistical Information for Handling Choline Lactate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Choline lactate

Cat. No.: B15125037

[Get Quote](#)

Disclaimer: No specific Safety Data Sheet (SDS) for **Choline lactate** (CAS: 99150-55-7) was publicly available at the time of this writing. The following guidance is based on the safety protocols for structurally similar compounds, such as Choline chloride and Choline tosylate, and general laboratory safety best practices. It is imperative for researchers, scientists, and drug development professionals to consult with their institution's Environmental Health and Safety (EHS) department and, if possible, obtain a substance-specific SDS from the supplier before handling **Choline lactate**.

This document provides immediate, essential safety and logistical information for handling **Choline lactate** in a laboratory setting. The content herein is intended to offer procedural, step-by-step guidance to directly answer specific operational questions, building trust by providing value beyond the product itself.

Recommended Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Choline lactate** to determine the appropriate level of personal protective equipment required. Based on the hazards associated with similar choline compounds, which include potential skin, eye, and respiratory irritation, the following PPE is recommended.^{[1][2][3]}

PPE Type	Specification	Purpose
Eye/Face Protection	Tightly fitting safety goggles or a face shield. [2]	To protect eyes from potential splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves should be inspected before use. [1]	To prevent skin contact.
Body Protection	Laboratory coat or other protective clothing.	To protect skin and clothing from contamination. [1]
Respiratory Protection	Use a NIOSH-approved respirator if working in a poorly ventilated area or if dust or aerosols are generated. [1]	To prevent inhalation of airborne particles.

Operational Plan for Handling Choline Lactate

Adherence to the following step-by-step procedures is mandatory for the safe handling of **Choline lactate**.

1. Preparation and Engineering Controls:

- Ensure a well-ventilated work area, preferably a chemical fume hood.[\[1\]](#)
- Locate the nearest eyewash station and safety shower before beginning work.[\[1\]](#)
- Ensure all necessary PPE is donned correctly before handling the chemical.[\[1\]](#)

2. Handling the Compound:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

- Keep the container tightly closed when not in use.[\[1\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)
- Keep containers tightly closed.[\[2\]](#)

Disposal Plan

All waste materials should be disposed of in accordance with local, state, and federal regulations.

- Unused Product: Unused or expired **Choline lactate** should be treated as chemical waste and disposed of through a licensed waste disposal company.[\[4\]](#)[\[5\]](#)
- Contaminated Materials: Any materials that have come into contact with **Choline lactate**, such as PPE, absorbent materials from spills, and empty containers, must also be disposed of as chemical waste.[\[4\]](#)
- Solutions: Solutions containing **Choline lactate** should not be disposed of down the drain. They must be collected in a designated, properly labeled waste container.[\[4\]](#)

Experimental Protocols

Due to the lack of a specific SDS for **Choline lactate**, detailed experimental protocols are not available. The handling and disposal procedures outlined above are based on general best practices for similar chemicals.

Visual Workflow for Safe Handling

The following diagram illustrates a general workflow for the safe handling of **Choline lactate**, from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: General workflow for the safe handling of **Choline lactate**.

This guide is intended to provide a foundation for safe laboratory practices when working with **Choline lactate**. Always prioritize safety and consult with your institution's safety professionals for specific guidance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. fishersci.com [fishersci.com]
- 3. download.basf.com [download.basf.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Choline Lactate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15125037#personal-protective-equipment-for-handling-choline-lactate\]](https://www.benchchem.com/product/b15125037#personal-protective-equipment-for-handling-choline-lactate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com